

A Technical Guide to the Physicochemical Properties of Tetraethylene Glycol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraethylene Glycol

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This technical guide provides a comprehensive overview of the key physicochemical properties of **tetraethylene glycol** (TEG), a compound widely utilized as a solvent and chemical intermediate. The following sections detail its boiling point, melting point, and density, supported by experimental methodologies and a workflow diagram for property determination.

Core Physicochemical Data

Tetraethylene glycol is a transparent, colorless, and odorless liquid.^[1] It is a low-volatility, hygroscopic substance miscible with water and many organic solvents.^{[1][2]} The quantitative data for its primary physical properties are summarized below.

| Property | Value | Conditions |
|-------------------------|--------------------|----------------|
| Boiling Point | 314 °C (587.15 K) | At 760 mmHg[3] |
| > 329 °C (> 624 °F) | Not specified | |
| 327 °C (600.15 K) | At 1 atm | |
| Melting/Freezing Point | -5.6 °C (267.55 K) | |
| -9.4 °C (263.75 K) | | |
| -4 °C (269.15 K) | | |
| Density | 1.125 g/mL | At 25 °C |
| 1.12 g/cm ³ | At 20 °C | |
| 1.126 g/cm ³ | At 20 °C (68 °F) | |
| 1.120 g/cm ³ | At 25 °C | |

Experimental Protocols for Property Determination

The following outlines generalized experimental methodologies for determining the boiling point, melting point, and density of a liquid substance like **tetraethylene glycol**.

1. Boiling Point Determination (Distillation Method)

The boiling point is determined at atmospheric pressure.

- Apparatus: A standard distillation setup is used, including a round-bottom flask, a condenser, a thermometer, and a collection flask.
- Procedure:
 - The **tetraethylene glycol** sample is placed in the round-bottom flask with boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - The flask is heated gently.

- The temperature is recorded when the liquid is boiling, and a steady stream of distillate is collected. This temperature is the boiling point.
- The atmospheric pressure is recorded, as boiling point is pressure-dependent.

2. Melting Point Determination (Freezing Point Method)

For substances that are liquid at room temperature, the freezing point is determined.

- Apparatus: A cooling bath (e.g., ice-salt mixture), a test tube with the sample, a thermometer, and a stirring device.
- Procedure:
 - The liquid sample of **tetraethylene glycol** is placed in the test tube.
 - The test tube is immersed in the cooling bath.
 - The sample is stirred continuously as it cools, and the temperature is recorded at regular intervals.
 - A cooling curve (temperature vs. time) is plotted. The plateau in the curve, where the temperature remains constant as the substance solidifies, indicates the freezing (melting) point.

3. Density Determination (Pycnometer Method)

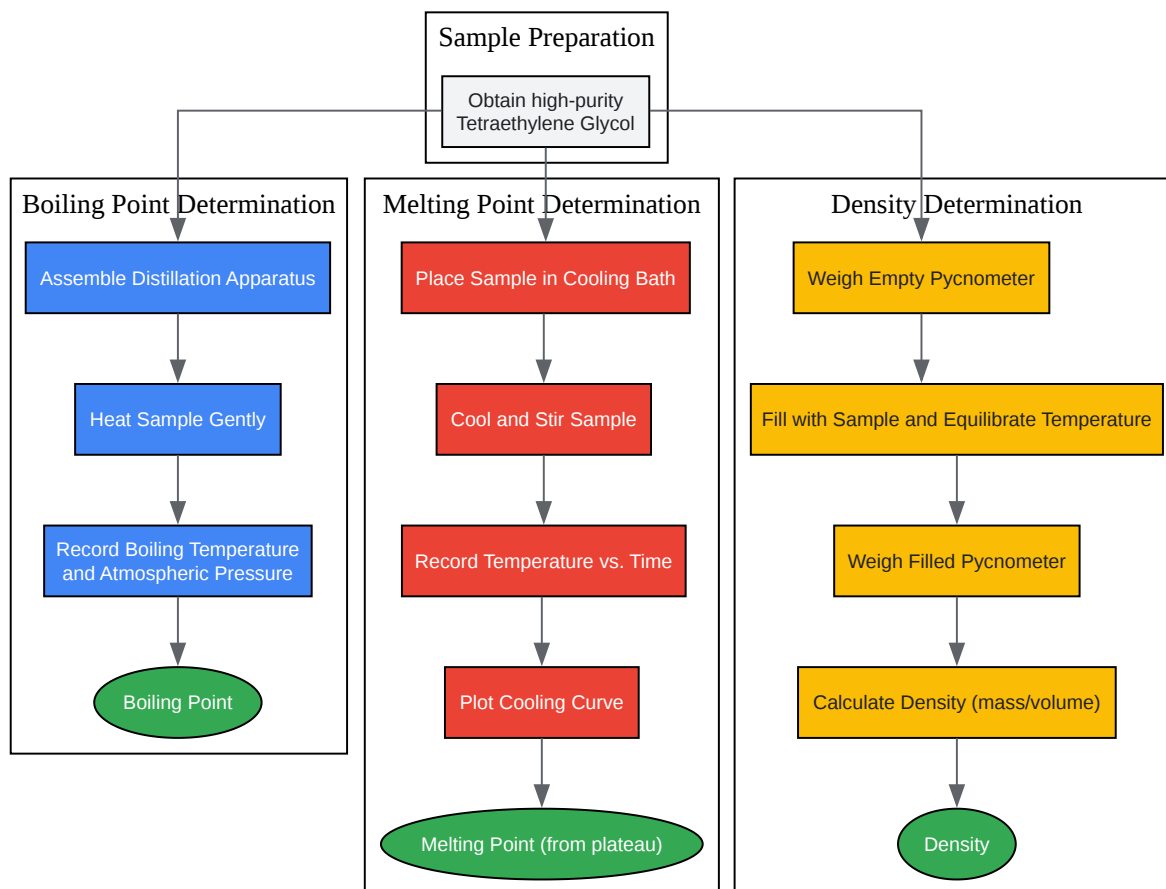
A pycnometer is a flask with a specific, accurately known volume.

- Apparatus: A pycnometer, an analytical balance, and a constant temperature bath.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with the **tetraethylene glycol** sample and placed in a constant temperature bath (e.g., 20°C or 25°C) until it reaches thermal equilibrium.

- The pycnometer is removed from the bath, carefully dried, and weighed again to determine the mass of the sample.
- The density is calculated by dividing the mass of the **tetraethylene glycol** by the known volume of the pycnometer.

Workflow for Physicochemical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the boiling point, melting point, and density of **tetraethylene glycol**.



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Workflow for Determining Physical Properties of **Tetraethylene Glycol**.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Tetraethylene Glycol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117214#boiling-point-melting-point-and-density-of-tetraethylene-glycol]

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